

Application Notes and Protocols for AZD-7762 in Chemosensitization Studies

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Compound of Interest

Compound Name: AZD-7762

Cat. No.: B1666238

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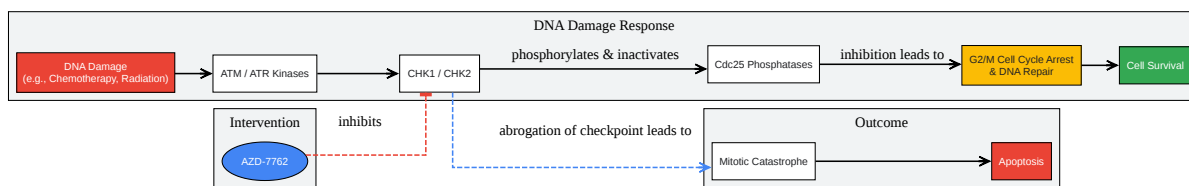
For Researchers, Scientists, and Drug Development Professionals

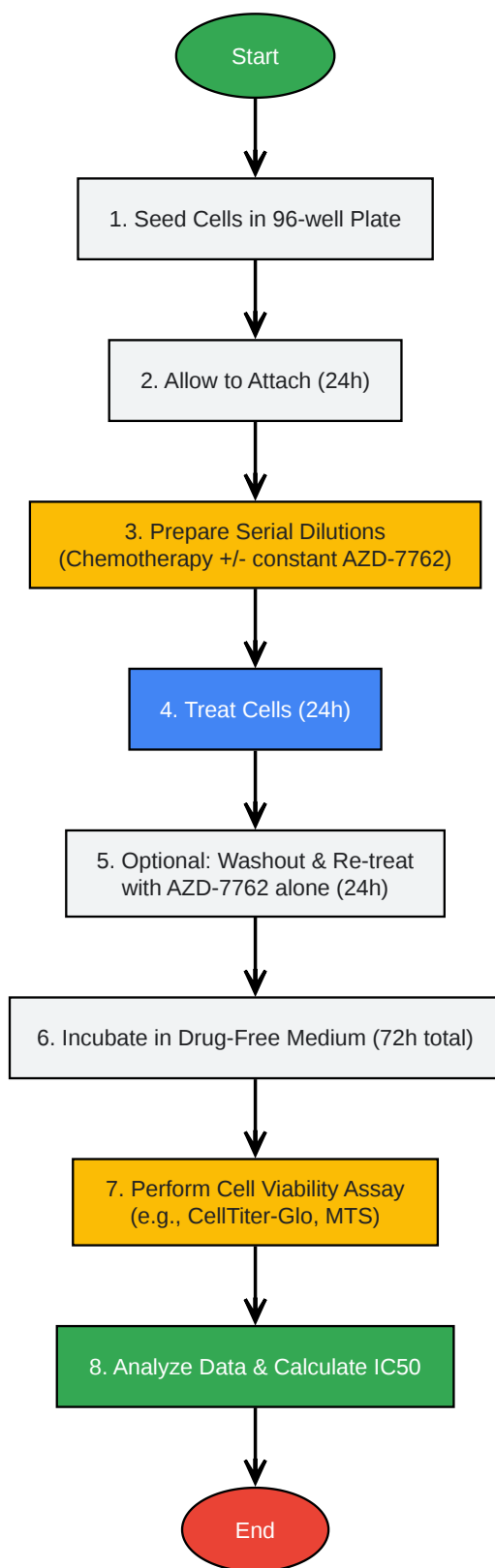
Introduction

AZD-7762 is a potent, ATP-competitive inhibitor of Checkpoint Kinase 1 (Chk1) and Checkpoint Kinase 2 (Chk2), with IC₅₀ values of 5 nM for both kinases.[1][2] By targeting these critical regulators of the DNA damage response (DDR), **AZD-7762** can abrogate cell cycle checkpoints, primarily the G2/M checkpoint, and inhibit DNA repair mechanisms such as homologous recombination.[3][4] This action prevents cancer cells from repairing DNA damage induced by chemotherapy or radiation, leading to mitotic catastrophe and apoptosis.[5][6] These application notes provide detailed protocols for utilizing **AZD-7762** to sensitize cancer cells to DNA-damaging agents.

Mechanism of Action: CHK1/2 Inhibition

Upon DNA damage, ATM and ATR kinases are activated, which in turn phosphorylate and activate CHK1 and CHK2.[7] Activated CHK1 and CHK2 then phosphorylate downstream targets, including Cdc25 phosphatases, leading to their inactivation and subsequent cell cycle arrest. This pause allows time for DNA repair. **AZD-7762** competitively binds to the ATP-binding site of CHK1 and CHK2, preventing their activation and the downstream signaling cascade.[2] Consequently, the cell cycle is not arrested, and cells with damaged DNA proceed into mitosis, resulting in cell death.





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